

An In-depth Technical Guide to the Synthesis of Deoxy Fesoterodine

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Compound of Interest

Compound Name: Deoxy Fesoterodine

CAS No.: 895137-81-2

Cat. No.: B601958

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Introduction

Deoxy Fesoterodine, known scientifically as (R)-2-(3-(diisopropylamino)-1-phenylpropyl)-4-(hydroxymethyl)phenol, is the principal active metabolite of the antimuscarinic agent Fesoterodine.^{[1][2]} Fesoterodine is a prodrug, rapidly hydrolyzed by plasma esterases to **Deoxy Fesoterodine**, which is responsible for the therapeutic effects in the treatment of overactive bladder.^{[1][2]} The synthesis of this active metabolite is a critical aspect of the overall manufacturing process of Fesoterodine. This technical guide provides a comprehensive overview of a prominent synthetic pathway to **Deoxy Fesoterodine**, designed for researchers, scientists, and professionals in drug development. The presented route emphasizes chemical efficiency, scalability, and control over stereochemistry.

Retrosynthetic Analysis and Strategic Approach

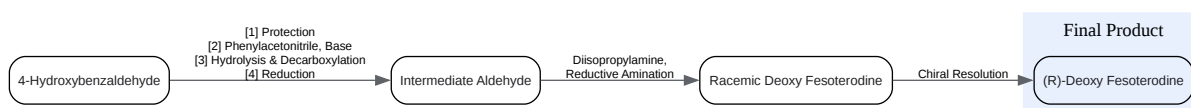
The synthesis of **Deoxy Fesoterodine** presents several key challenges, including the construction of the chiral 1,3-amino alcohol backbone and the regioselective introduction of the hydroxymethyl group on the phenolic ring. A variety of synthetic strategies have been explored,

including those originating from tolterodine, employing Friedel-Crafts reactions, and utilizing Grignard reagents for the introduction of the hydroxymethyl moiety.

This guide will focus on a convergent and efficient approach that commences from readily available starting materials and employs a key reductive amination step to install the diisopropylamino group. This strategy is favored for its operational simplicity and amenability to large-scale production.

Visualizing the Synthesis Pathway

The following diagram illustrates the selected synthetic pathway for **Deoxy Fesoterodine**, starting from 4-hydroxybenzaldehyde.



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- 2. [jocpr.com](https://www.jocpr.com) [jocpr.com]
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